

Safe Disposal of TCS 359: A Procedural Guide

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Compound of Interest

Compound Name: TCS 359

Cat. No.: B1684614

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe handling and disposal of **TCS 359**, a potent FLT3 inhibitor. Adherence to these guidelines is crucial to mitigate risks and ensure compliance with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **TCS 359** with appropriate caution. The compound is classified with the following hazards:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

Personal Protective Equipment (PPE): Always wear the following PPE when handling **TCS 359**:

- Protective gloves
- Protective clothing
- Eye protection/face protection[1]

Ensure work is conducted in a well-ventilated area, preferably outdoors or in a fume hood, to avoid inhalation of dust or fumes.[1]

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	360.43	[2][3]
Formula	C18H20N2O4S	[2][3]
Purity	≥98% (HPLC)	[2][3]
CAS Number	301305-73-7	[1][2]
Storage Temperature	4°C or ≤ -10°C	[2][3]

Step-by-Step Disposal Protocol

The disposal of **TCS 359** must be carried out in accordance with local, state, and federal regulations.[1] The following protocol provides a general framework for its proper disposal.

1. Waste Identification and Segregation:

- Identify all materials contaminated with **TCS 359**, including unused product, empty containers, and disposable labware (e.g., pipette tips, gloves).
- Segregate this waste into a clearly labeled, dedicated hazardous waste container. The container should be kept tightly closed and stored in a well-ventilated, locked-up area.[1]

2. Spill Management: In the event of a spill, follow these procedures immediately:

- Evacuate personnel from the immediate area.[1]
- Ensure adequate ventilation.[1]
- Wear full personal protective equipment, including a self-contained breathing apparatus if necessary.[1]
- Prevent the spill from entering drains or water courses.[1]
- For liquid spills, absorb the material with a non-combustible absorbent material (e.g., diatomite, universal binders).[1]

- For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Decontaminate the spill area and equipment by scrubbing with alcohol.^[1]
- Collect all contaminated materials and place them in the designated hazardous waste container for disposal.^[1]

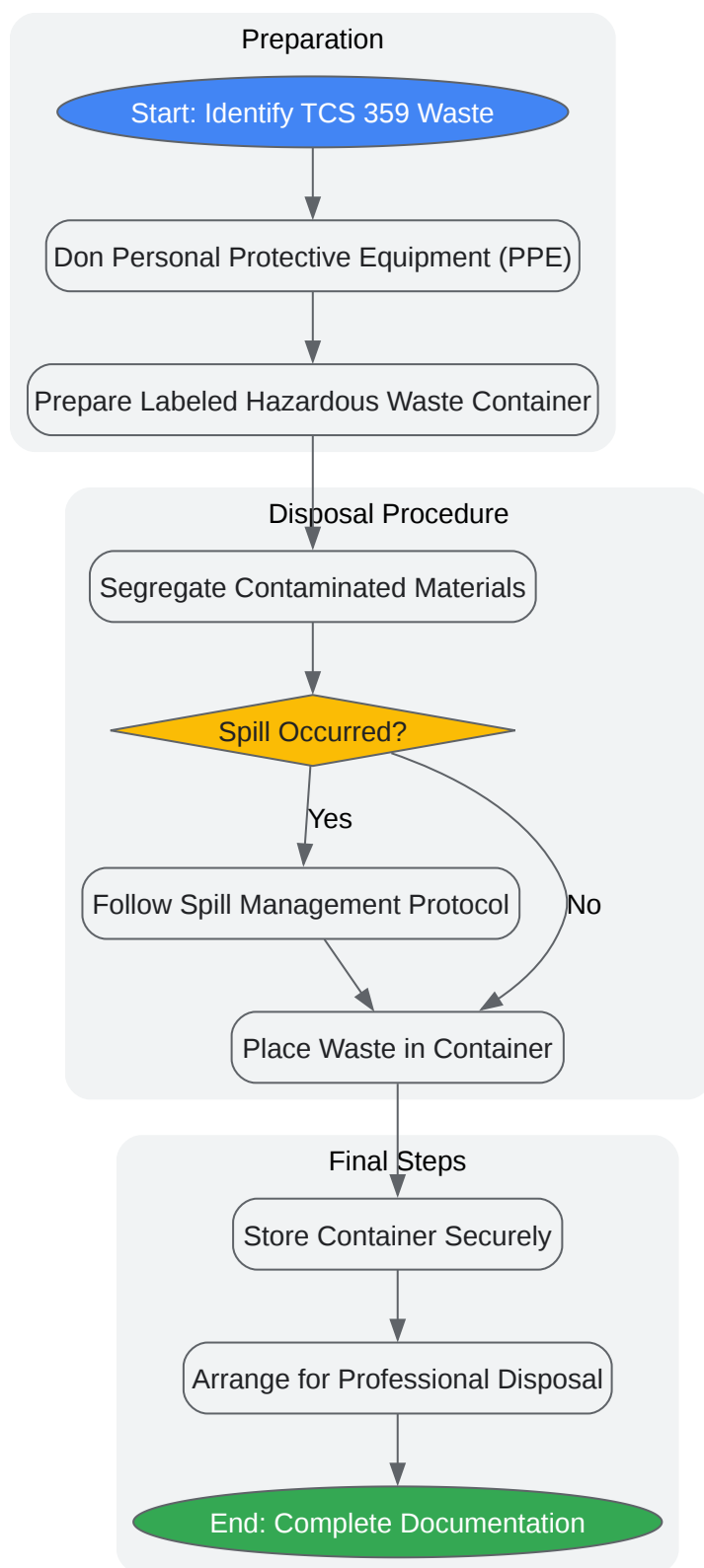
3. Container Disposal:

- Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste.
- Dispose of the cleaned container in accordance with institutional and regulatory guidelines.

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste container through a licensed and certified hazardous waste disposal company.
- Ensure all required documentation for hazardous waste disposal is completed and maintained.

Experimental Workflow for Disposal



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